

Dicrotophos: A Technical Guide to its Regulatory Status and Safety Data

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Compound of Interest

Compound Name: *Dicrotophos*

Cat. No.: *B1670484*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the regulatory status and safety data for the organophosphate insecticide, **Dicrotophos**. The information is compiled from international and national regulatory bodies and safety data sheets to support research and development activities.

Regulatory Landscape

Dicrotophos is subject to a range of regulations globally due to its high toxicity. Its use is either banned or severely restricted in many jurisdictions. The following tables summarize its current regulatory standing.

International Conventions and Agreements

Convention/Agreement	Status of Dicrotophos	Summary of Action
Rotterdam Convention	Banned	Dicrotophos is listed as a banned pesticide, indicating that international trade is subject to the Prior Informed Consent (PIC) procedure. [1] [2] [3] [4]
Stockholm Convention	Not Listed	Dicrotophos is not currently listed as a Persistent Organic Pollutant (POP) under the Stockholm Convention. [5] [6] [7]
WHO Classification	Class Ib (Highly Hazardous)	Classified as a highly hazardous pesticide by the World Health Organization. [8] [9]

National and Regional Regulatory Status

Jurisdiction	Regulatory Body	Status	Details
United States	Environmental Protection Agency (EPA)	Restricted Use	Dicrotophos is a restricted use pesticide (RUP) primarily used on cotton. [10] [11] [12] It is currently undergoing registration review, with the EPA proposing mitigation measures to address human health and ecological risks. [10] [13] [14] These include reducing application rates, implementing buffers, and updating personal protective equipment (PPE) requirements. [13] [14]
European Union	European Commission	Not Approved	Dicrotophos is not an approved active substance for use in plant protection products in the EU. [15] [16] A default Maximum Residue Level (MRL) of 0.01 mg/kg is in place. [15]
India	Central Government	Banned	The import, manufacture, sale, transport, distribution, and use of Dicrotophos are banned. [17]

Brazil	ANVISA	Approved (with restrictions)	While approved for use, a significant percentage of pesticides approved in Brazil, including some organophosphates, are not approved in other major agricultural nations like the EU and the US.[18][19]
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Safety and Toxicity Profile

Dicrotophos is a potent acetylcholinesterase inhibitor, which is the basis for its insecticidal activity and its toxicity to other organisms, including humans.[16][20][21][22]

Physical and Chemical Properties

Property	Value	Source
Appearance	Yellow to brown liquid with a mild ester odor.	[23]
Molecular Weight	237.21 g/mol	[23]
Boiling Point	752°F (400°C) at 760 mmHg	[23]
Specific Gravity	1.216 at 59°F (15°C)	[23][24]
Vapor Pressure	1×10^{-5} mmHg at 68°F (20°C)	[23]
Water Solubility	Miscible	[20][23]
Flash Point	>175°F (>79.4°C)	[23][24]

Toxicological Data

Endpoint	Value/Observation	Species
Acute Oral Toxicity	Fatal if swallowed.[25]	Data not specified
Acute Dermal Toxicity	Fatal in contact with skin.[25]	Data not specified
Acute Inhalation Toxicity	Toxic if inhaled.[26] Fatal if inhaled.[25]	Data not specified
Primary Health Effects	Causes damage to organs.[26] Severe cholinesterase inhibitor.[20][22]	Human
Symptoms of Acute Overexposure	Weakness, headache, tightness in chest, blurred vision, non-reactive pinpoint pupils, salivation, sweating, nausea, vomiting, diarrhea, and abdominal cramps.[22]	Human
Carcinogenicity	EPA classification: 'Suggestive Evidence of Carcinogenicity but Not Sufficient to Assess Human Carcinogenic Potential.' Not classified as carcinogenic by IARC, NTP, OSHA, or ACGIH.[22]	Laboratory Animals
Reproductive Toxicity	Effects on reproductive performance, pup survival, and pup growth observed at high dose levels that also showed paternal toxicity.[22]	Rat

Ecotoxicological Data

Organism	Toxicity Level
Birds	High
Aquatic Invertebrates	High
Bees	High

Source:[16]

Experimental Protocols and Methodologies

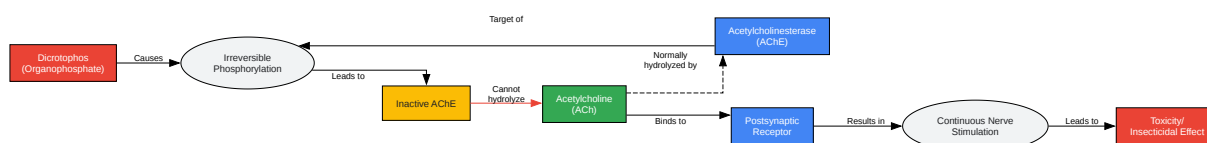
Detailed experimental protocols for the toxicological and environmental fate studies of **Dicrotophos** are typically found within the full regulatory submission dossiers provided to agencies like the EPA or in peer-reviewed scientific literature. These sources are often proprietary or require subscriptions for access. However, the EPA's risk assessments for **Dicrotophos** rely on a range of established methodologies.[10][14]

Types of Studies Conducted for Regulatory Assessment:

- **Toxicity Tests:** These studies evaluate a wide range of potential health outcomes in major organ systems across different animal species, lifestages, durations, and routes of exposure. [10]
- **Neurotoxicity and Acetylcholinesterase (AChE) Inhibition Assays:** For organophosphates, neurotoxicity via AChE inhibition is a key effect. A 10% change in AChE levels is a common benchmark in human health risk assessments.[10]
- **Developmental Neurotoxicity (DNT) Studies:** These experiments assess the potential for a substance to impact the normal development of the nervous system during pregnancy or childhood, using both animal and in vitro models.[10][14]
- **Epidemiological Studies:** These investigations analyze patterns and causes of health outcomes in human populations exposed to the substance.[10]
- **Dietary Exposure Evaluation:** Models such as the Dietary Exposure Evaluation Model (DEEM) are used to estimate exposure from food and drinking water.[12]

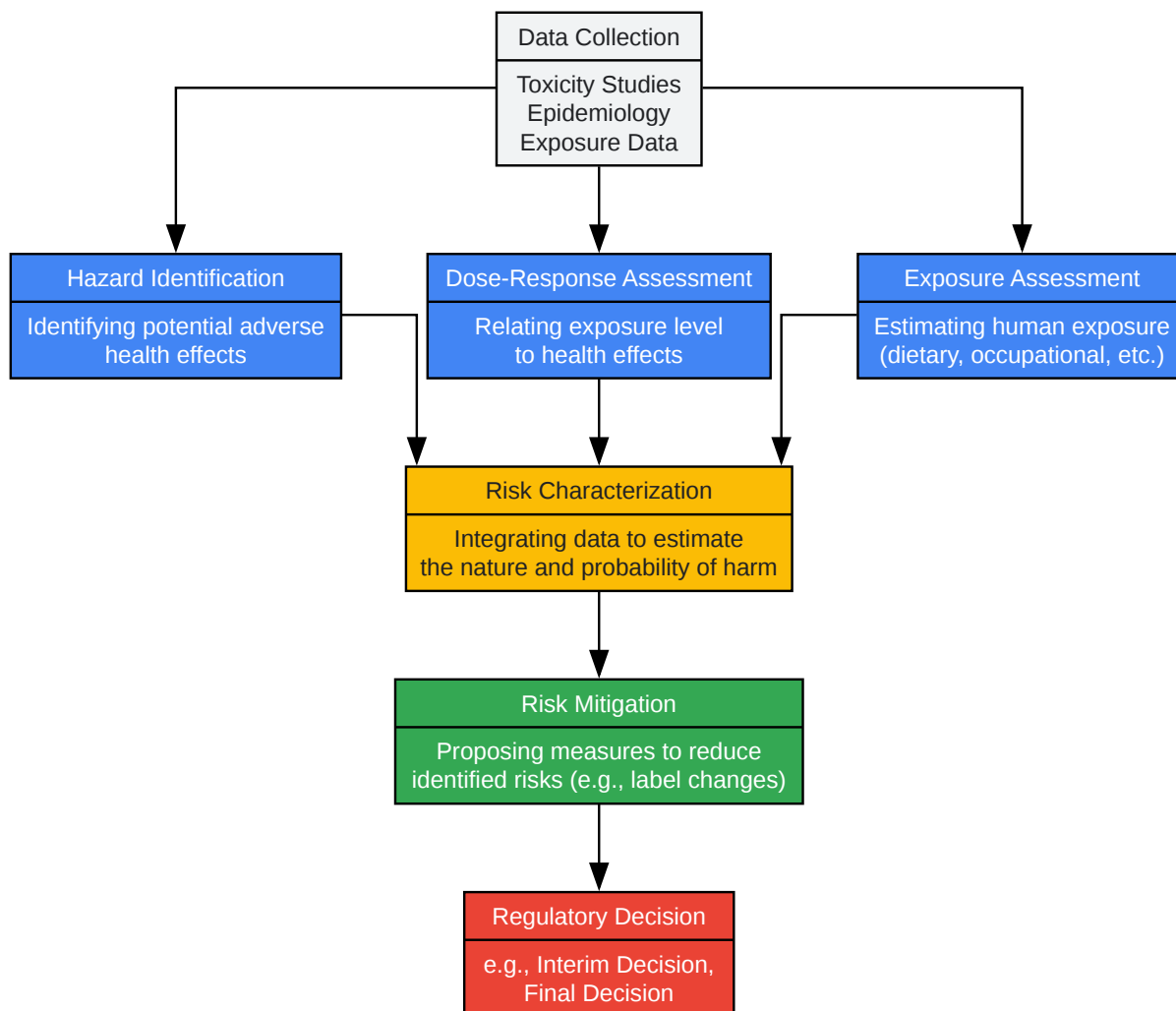
Visualizations

The following diagrams illustrate key concepts related to **Dicrotophos**.



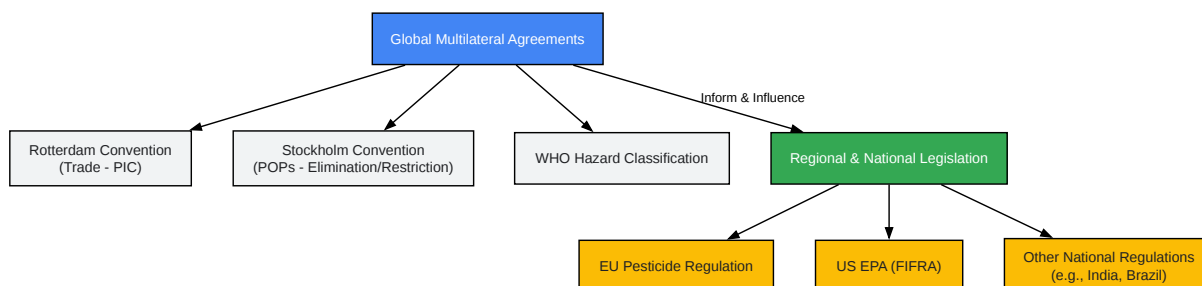
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Caption: Mechanism of action for **Dicrotophos** as an acetylcholinesterase inhibitor.



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Caption: Generalized workflow for an EPA human health risk assessment.



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